

# Technical Support Center: Overcoming Poor Solubility of 2-Amino-5-nitrothiazole

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## Compound of Interest

Compound Name: 2-Amino-5-nitrothiazole

Cat. No.: B118965

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This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address the challenges associated with the poor solubility of **2-Amino-5-nitrothiazole** (CAS: 121-66-4) in chemical reactions.

## Frequently Asked Questions (FAQs)

**Q1:** What is **2-Amino-5-nitrothiazole** and why is its solubility a concern?

**A1:** **2-Amino-5-nitrothiazole** is a greenish-yellow to orange-yellow crystalline powder.[\[1\]](#)[\[2\]](#) It is a vital intermediate in the synthesis of various pharmaceuticals, including antiprotozoal and antimicrobial drugs like nitazoxanide, as well as in the production of agrochemicals and azo dyes.[\[3\]](#)[\[4\]](#)[\[5\]](#) Its poor solubility in water and many common organic solvents can lead to low reaction yields, difficult purification processes, and challenges in formulation for biological assays.

**Q2:** What are the known solubility characteristics of **2-Amino-5-nitrothiazole**?

**A2:** **2-Amino-5-nitrothiazole** is generally described as sparingly soluble in water and more soluble in some polar organic solvents.[\[3\]](#) It is almost insoluble in chloroform.[\[2\]](#)[\[6\]](#) It is soluble in dilute mineral acids and hot water.[\[2\]](#)[\[3\]](#) For specific quantitative data, please refer to the solubility table in the Troubleshooting Guide.

**Q3:** Can pH be adjusted to improve the solubility of **2-Amino-5-nitrothiazole**?

A3: Yes, the solubility of **2-Amino-5-nitrothiazole** can be pH-dependent.[7] The presence of the amino group means that in acidic conditions, the molecule can be protonated to form a more polar, and thus more water-soluble, salt.[8] It is soluble in dilute mineral acids.[2]

Q4: Are there any known safety hazards associated with handling **2-Amino-5-nitrothiazole**, especially during solubility enhancement procedures?

A4: Yes, **2-Amino-5-nitrothiazole** may be harmful by ingestion, inhalation, or skin absorption and may cause irritation.[9] When heated to decomposition, it emits very toxic fumes of nitrogen oxides (NO<sub>x</sub>) and sulfur oxides (SO<sub>x</sub>).[1] It is incompatible with strong oxidizing agents, strong acids (like nitric and sulfuric acid), acid chlorides, and acid anhydrides.[3][4][9] Always consult the Safety Data Sheet (SDS) and use appropriate personal protective equipment (PPE) when handling this compound.

## Troubleshooting Guide

This section addresses specific issues you may encounter during your experiments in a question-and-answer format.

Issue 1: My **2-Amino-5-nitrothiazole** is not dissolving sufficiently in my reaction solvent.

Answer: This is a common issue. The choice of solvent is critical. Refer to the solubility data below. If a single solvent is not effective, a co-solvent system is a primary strategy to explore.

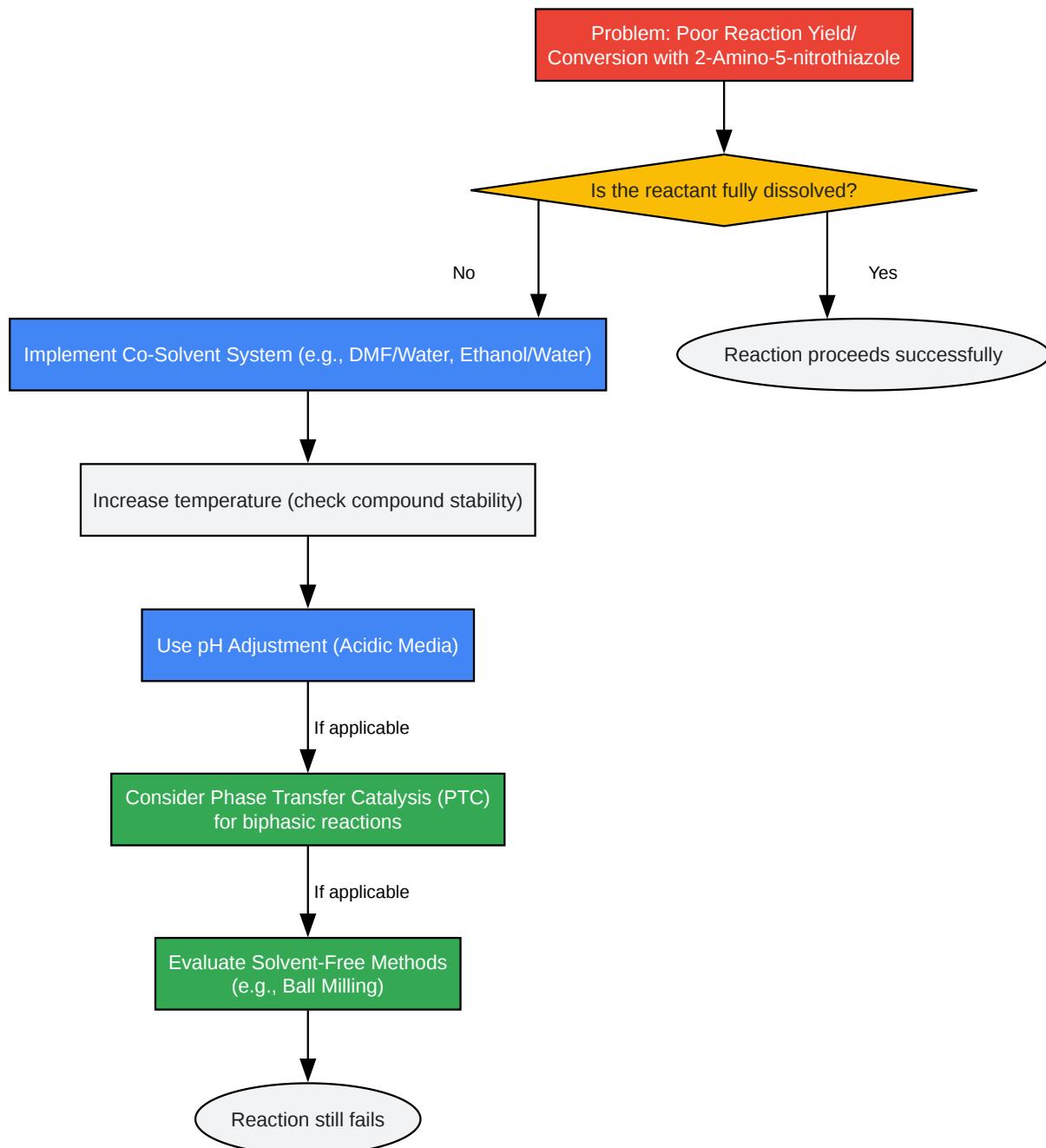
## Data Presentation: Solubility of 2-Amino-5-nitrothiazole

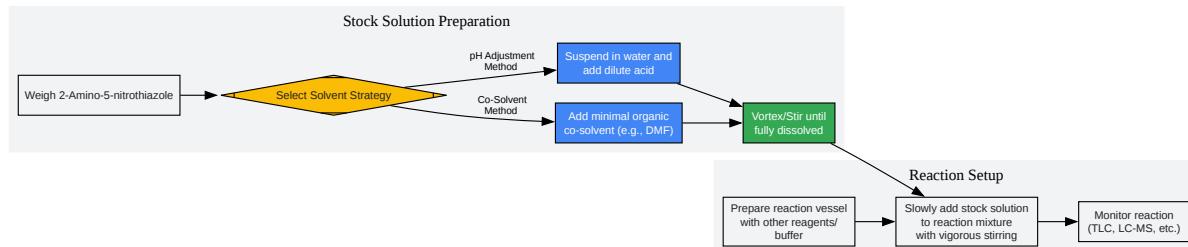
| Solvent                 | Solubility   | Temperature         |
|-------------------------|--|---------------------|
| Water                   | Very sparingly soluble; less than 1 mg/mL[1][2][9] | 20 °C (68 °F)[1]    |
| 95% Ethanol             | 1 g / 150 g[2][6]                                  | 20 °C[6]            |
| Diethyl Ether           | 1 g / 250 g[2][6]                                  | 20 °C[6]            |
| Chloroform              | Insoluble / Almost insoluble[2][6]                 | -                   |
| Dimethylformamide (DMF) | More soluble[3]                                    | Room Temperature[3] |
| Dilute Mineral Acids    | Soluble[2]   | -                   |
| Propylene Glycol        | A 15% stock solution can be prepared[2]            | -                   |

Issue 2: A co-solvent system improved solubility, but my reaction is still sluggish or incomplete.

Answer: Even with improved solubility, the reactant may not be sufficiently available for the reaction. In this case, consider techniques that enhance reactivity in heterogeneous or low-solubility conditions.

## Logical Troubleshooting Workflow





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